

Thermodynamic Properties of Branched Alkylamines: A Technical Guide

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Compound of Interest

Compound Name: 2-Methylpentan-3-amine

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This technical guide provides a comprehensive overview of the core thermodynamic properties of branched alkylamines, compounds of significant interest in chemical synthesis, materials science, and pharmaceutical development. Understanding these properties is crucial for process design, reaction optimization, and predicting the behavior of these molecules in various systems. This document summarizes key quantitative data, details the experimental methodologies for their determination, and visualizes the associated workflows.

Quantitative Thermodynamic Data

The following tables summarize essential thermodynamic data for a selection of representative branched alkylamines. These values have been compiled from various reputable sources and provide a basis for comparison and modeling.

Table 1: Standard Molar Enthalpy and Gibbs Free Energy of Formation

Compound	IUPAC Name	CAS Number	Formula	$\Delta fH^\circ(\text{gas})$ (kJ/mol)	$\Delta fH^\circ(\text{liquid})$ (kJ/mol)
Isopropylamine	Propan-2-amine	75-31-0	C ₃ H ₉ N	-85.8 ± 0.5	-111.8 ± 0.5
tert-Butylamine	2-Methylpropan-2-amine	75-64-9	C ₄ H ₁₁ N	-120.68 ± 0.55[1]	-150.1 to -151.1[1]
sec-Butylamine	Butan-2-amine	13952-84-6	C ₄ H ₁₁ N	-108.9 ± 0.6	-138.2 ± 0.7
Isobutylamine	2-Methylpropan-1-amine	78-81-9	C ₄ H ₁₁ N	-101.4 ± 0.6	-132.0 to -133.0[2]

Table 2: Standard Molar Entropy and Molar Heat Capacity

Compound	Formula	S°(gas) (J/mol·K)	S°(liquid) (J/mol·K)	C _p (gas) (J/mol·K)	C _p (liquid) (J/mol·K)
Isopropylamine	C ₃ H ₉ N	294.6 ± 2.1	218.32[3]	87.3 ± 4.2	162.0
tert-Butylamine	C ₄ H ₁₁ N	295.4 ± 2.1	233.63[1]	108.8 ± 4.2	191.71[1]
sec-Butylamine	C ₄ H ₁₁ N	335.8 ± 2.1	243.1	114.6 ± 4.2	188.7
Isobutylamine	C ₄ H ₁₁ N	313.0 ± 2.1	224.7	110.0 ± 4.2	194[4]

Table 3: Vapor Pressure Data

Compound	Formula	Vapor Pressure (kPa) @ 298.15 K (25 °C)
Isopropylamine	C ₃ H ₉ N	63.41 @ 293.15 K [3]
tert-Butylamine	C ₄ H ₁₁ N	49.6
sec-Butylamine	C ₄ H ₁₁ N	24.5
Isobutylamine	C ₄ H ₁₁ N	20.9

Experimental Protocols

The determination of the thermodynamic properties listed above relies on precise and well-established experimental techniques. The following sections detail the methodologies for three key measurements.

Determination of Heat Capacity by Calorimetry

Objective: To measure the amount of heat required to raise the temperature of a known mass of a branched alkylamine by 1°C (or 1 K).

Methodology: Adiabatic Heat-Capacity Calorimetry

- **Sample Preparation:** A precisely weighed sample of the purified branched alkylamine is hermetically sealed in a calorimeter vessel of known heat capacity. The vessel is typically made of a conductive material like copper or gold-plated copper.
- **Apparatus:** The calorimeter vessel is placed within an adiabatic shield in a high-vacuum cryostat. The temperature of the shield is meticulously controlled to match the temperature of the calorimeter vessel at all times, minimizing heat exchange with the surroundings.
- **Heating:** A known quantity of electrical energy is supplied to a heater within the calorimeter vessel, causing a small, incremental increase in the temperature of the sample and the vessel.
- **Temperature Measurement:** The temperature of the calorimeter is measured with high precision using a calibrated platinum resistance thermometer before and after the energy

input, once thermal equilibrium is re-established.

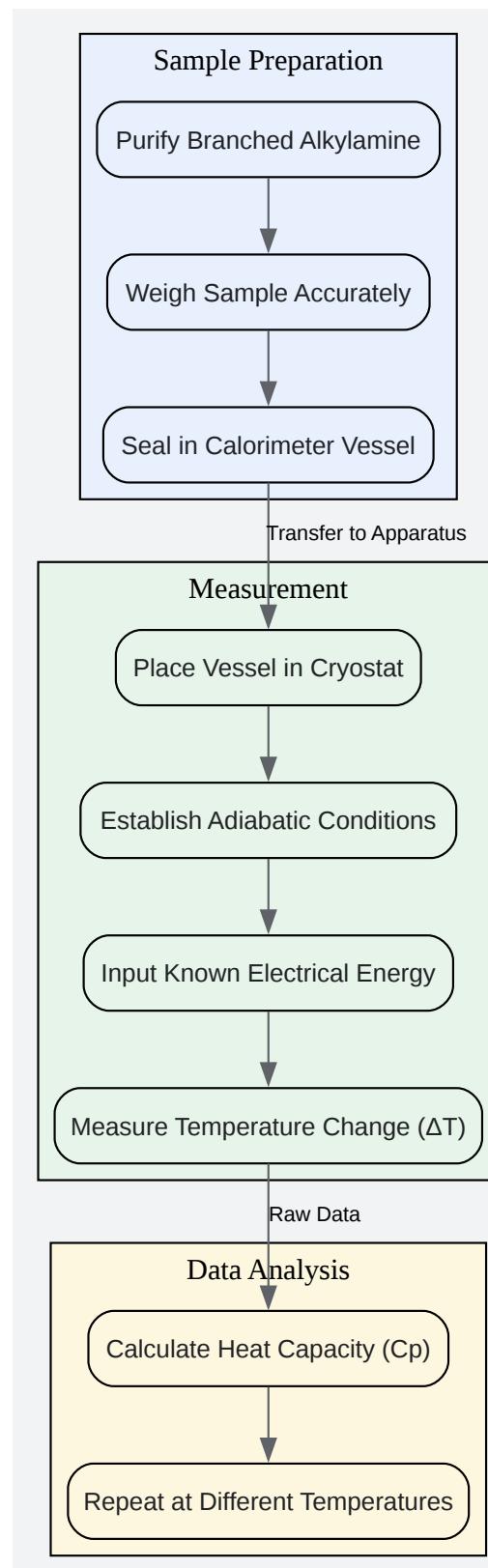
- Calculation: The heat capacity (C_p) is calculated using the following equation:

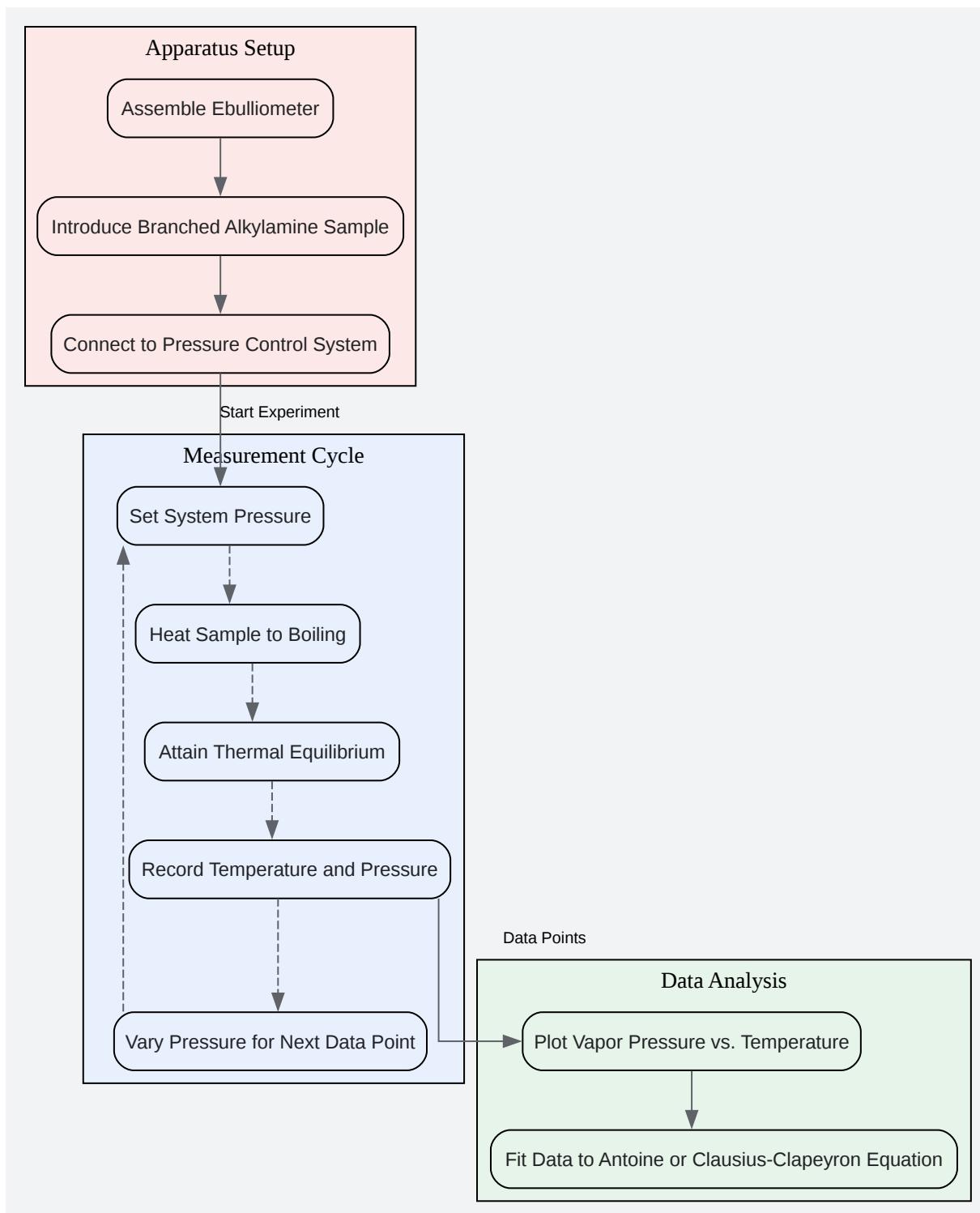
$$C_p = (\Delta Q / \Delta T) - C_{cal}$$

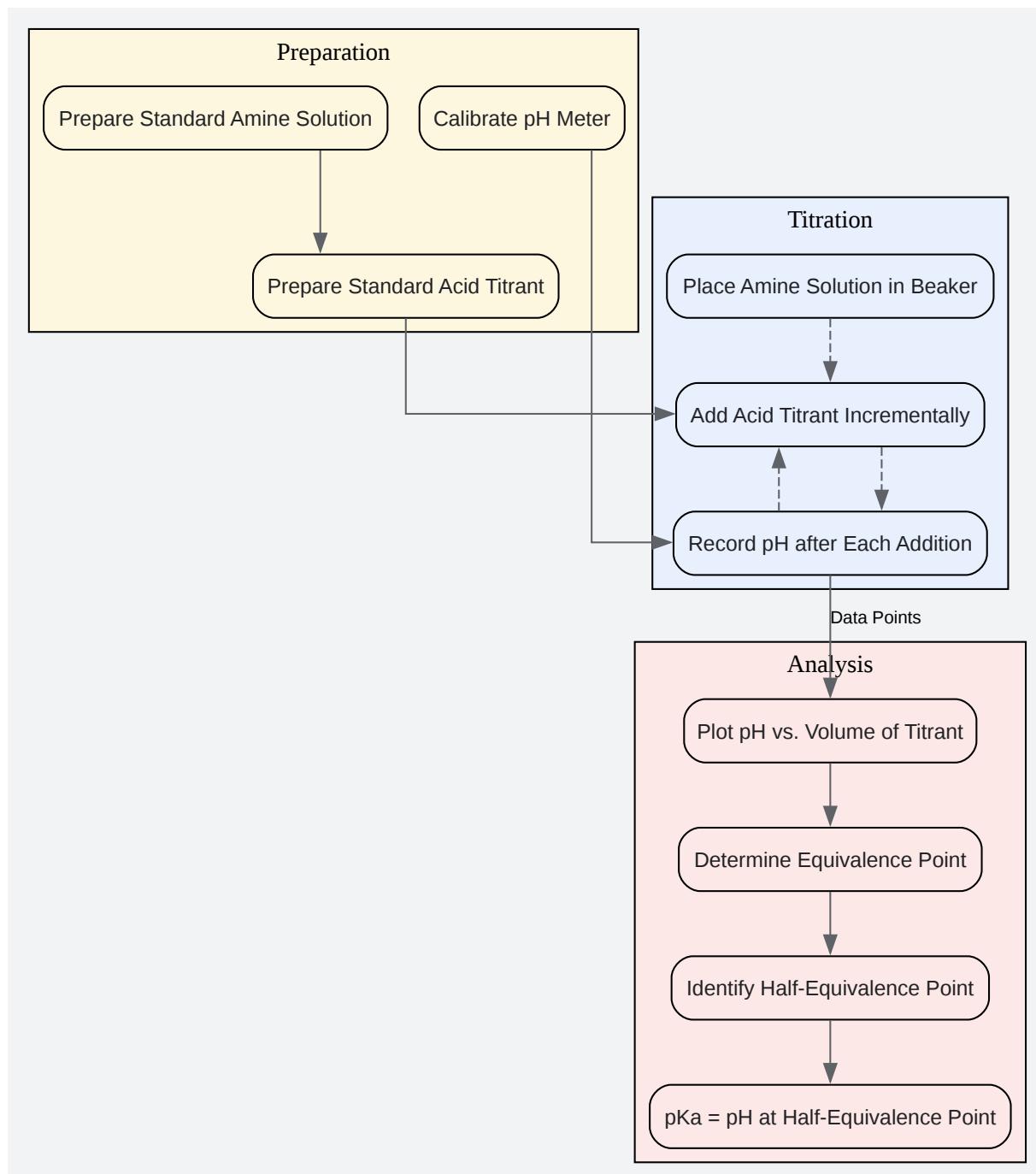
where:

- ΔQ is the heat added to the system.
- ΔT is the resulting change in temperature.
- C_{cal} is the heat capacity of the calorimeter vessel.

- Data Acquisition: This process is repeated over a range of temperatures to determine the temperature dependence of the heat capacity.





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